

Essential Safety and Operational Guide for Handling Pik-75

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Compound of Interest

Compound Name: Pik-75

Cat. No.: B1354059

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This guide provides immediate and essential safety, handling, and disposal information for **Pik-75**, a potent and selective inhibitor of the p110 α isoform of phosphoinositide 3-kinase (PI3K). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Compound Identification and Properties

Property	Value	Source
IUPAC Name	2-Methyl-5-nitrobenzenesulfonic acid 2-[(6-bromoimidazo[1,2-a]pyridin-3-yl)methylene]-1-methylhydrazide	[1]
Synonym	PIK-75	[2]
CAS Number	372196-67-3	[2][3]
Molecular Formula	C ₁₆ H ₁₄ BrN ₅ O ₄ S	[2]
Molecular Weight	452.3 g/mol	[2]
Solubility	Soluble in DMSO to 5 mM	

Biological Activity and Potency

Pik-75 is a high-potency compound requiring careful handling. It selectively inhibits the p110 α PI3K isoform and also demonstrates potent inhibition of DNA-PK.[4][5] Its primary mechanism of action involves blocking the PI3K/Akt/mTOR signaling pathway.[2]

Target	IC ₅₀ Value	Source
p110 α	5.8 nM	[2][4]
DNA-PK	2 nM	[4][5]
p110 γ	76 nM	[2][5]
p110 δ	510 nM	[5]
p110 β	1.3 μ M	[2][5]

Personal Protective Equipment (PPE) and Handling Protocol

While the Safety Data Sheet (SDS) for **Pik-75** (hydrochloride) states it is harmful if swallowed and provides basic precautions, its high potency necessitates more stringent handling procedures similar to those for other hazardous drugs (HDs) or antineoplastic agents.[1][6][7]

Engineering Controls

- Primary Control: All handling of **Pik-75** powder, including weighing and initial solubilization, must be performed in a certified chemical fume hood or a Class II biological safety cabinet to prevent inhalation of aerosolized particles.
- Secondary Control: Work should be conducted on a disposable, absorbent bench liner to contain any potential spills.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Pik-75** in solid or liquid form.[7][8][9]

PPE Type	Specification	Rationale
Gloves	Double-gloving with chemotherapy-tested nitrile gloves.	Prevents skin contact. Double-gloving provides an extra layer of protection against potential contamination.
Lab Coat/Gown	Disposable, solid-front gown with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination. Gowns should be shown to resist permeability by hazardous drugs. ^[7]
Eye Protection	Chemical splash goggles and a face shield.	Protects eyes and face from splashes of liquid solutions or contact with airborne powder. ^[10]
Respiratory	An N95 respirator should be worn when handling the powder outside of a certified containment device.	Minimizes the risk of inhaling fine particles.

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the designated work area in the fume hood by laying down a disposable bench liner.
- Weighing: Weigh the solid **Pik-75** powder within the fume hood. Use dedicated spatulas and weigh boats.
- Solubilization: The compound is typically dissolved in dimethyl sulfoxide (DMSO).^[4] Add the solvent slowly to the powder to avoid splashing. Ensure the container is tightly capped before vortexing or mixing.
- Aliquoting and Storage: Prepare aliquots in clearly labeled, sealed vials. **Pik-75** solutions in DMSO should be stored at -20°C.^[4]

- Post-Handling: After use, wipe down all surfaces in the fume hood with an appropriate cleaning agent.
- Doffing PPE: Remove PPE in the correct order (gloves first, then gown, then face shield/goggles) to prevent cross-contamination. Wash hands thoroughly with soap and water after removing all PPE.[\[1\]](#)

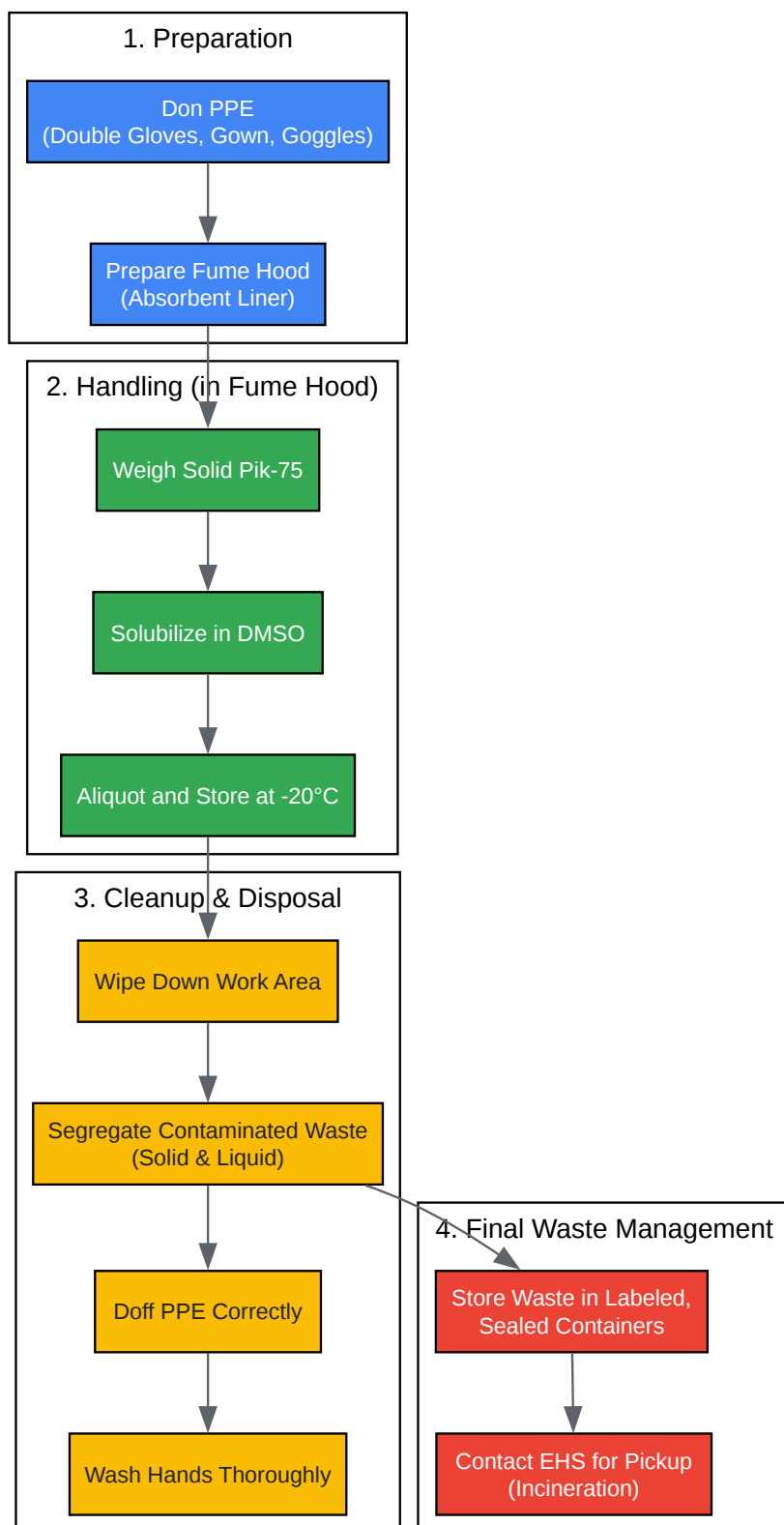
Disposal Plan

All materials contaminated with **Pik-75** are considered hazardous chemical waste and must be disposed of accordingly. Do not dispose of **Pik-75** down the drain.[\[11\]](#)

- Solid Waste: All disposable items that have come into contact with **Pik-75** (e.g., gloves, gowns, bench liners, pipette tips, vials) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.[\[12\]](#)[\[13\]](#)
- Liquid Waste: Unused or waste solutions of **Pik-75** must be collected in a sealed, leak-proof, and properly labeled hazardous waste container.[\[13\]](#)
- Waste Pickup: The sealed hazardous waste containers must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste management vendor for incineration.[\[14\]](#)[\[15\]](#)

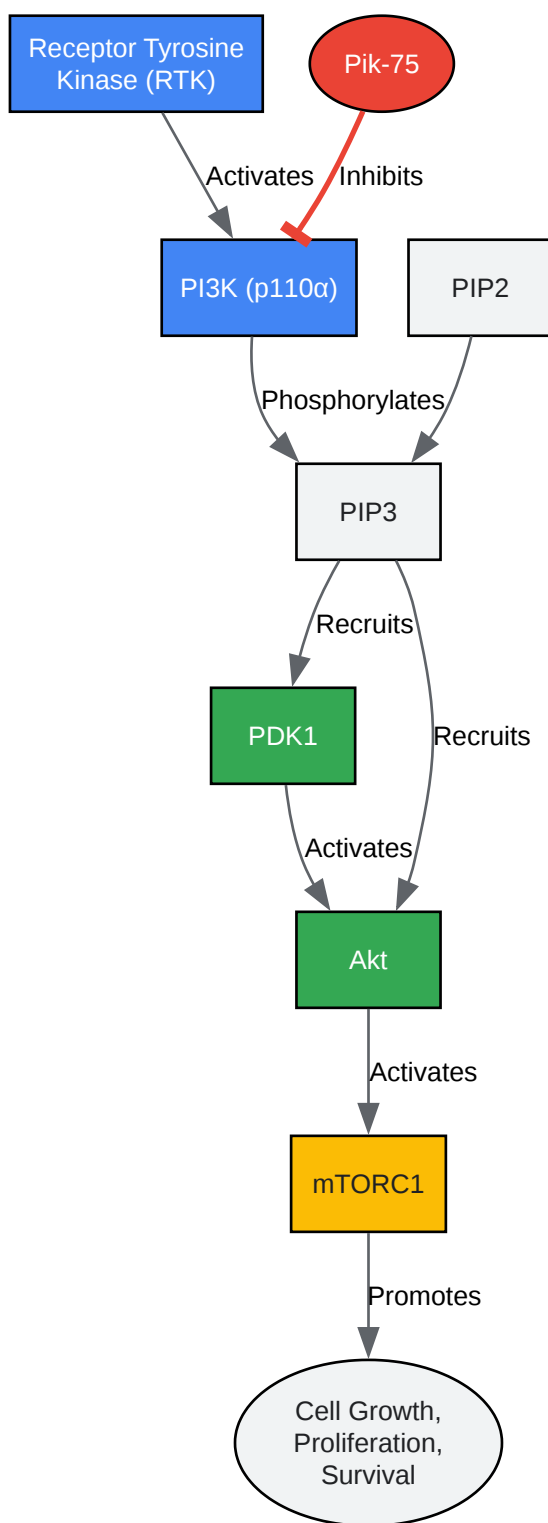
Mandatory Visualizations

The following diagrams illustrate the key procedural and biological information relevant to **Pik-75**.



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Caption: Workflow for the safe handling and disposal of **Pik-75**.



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Caption: **Pik-75** inhibits the PI3K/Akt/mTOR signaling pathway.

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